

Introduction: Unlocking the Potential of a Conformationally-Restricted Scaffold

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Compound of Interest

Compound Name: 5,6,7,8-Tetrahydro-1,7-naphthyridine dihydrochloride

CAS No.: 351038-62-5

Cat. No.: B1455036

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The landscape of medicinal chemistry is perpetually driven by the quest for novel molecular scaffolds that offer improved potency, selectivity, and pharmacokinetic profiles. Within the vast family of nitrogen-containing heterocycles, naphthyridines stand out for their wide spectrum of biological activities, including antimicrobial and anticancer properties.[1][2] This guide focuses on a specific, valuable isomer: 5,6,7,8-Tetrahydro-1,7-naphthyridine, presented here as its dihydrochloride salt.

This molecule is a conformationally-restricted analog of the 2-(3-pyridyl)ethylamine pharmacophore, a core structure known to interact with dopaminergic and cholinergic receptors.[3][4] By locking the flexible ethylamine side chain into a piperidine ring, the 5,6,7,8-tetrahydro-1,7-naphthyridine scaffold provides a rigid framework. This rigidity can enhance binding affinity to biological targets and improve metabolic stability, making it a "drug-like" building block for developing novel therapeutics.[3] This document serves as a technical resource for researchers, scientists, and drug development professionals, providing a comprehensive overview of its chemical properties, synthesis, reactivity, and safe handling.

Core Physicochemical and Structural Properties

A thorough understanding of a molecule's fundamental properties is the bedrock of its application in research. **5,6,7,8-Tetrahydro-1,7-naphthyridine dihydrochloride** is a stable, crystalline solid that serves as a versatile starting material.

Chemical Identity and Data

The dihydrochloride salt form enhances stability and solubility in polar solvents, which is advantageous for reaction setup and biological screening.

Property	Value	Source(s)
IUPAC Name	5,6,7,8-Tetrahydro-1,7-naphthyridine dihydrochloride	-
CAS Number	351038-62-5	[5][6]
Molecular Formula	C ₈ H ₁₂ Cl ₂ N ₂	[5][7]
Molecular Weight	207.10 g/mol	[5][7]
Canonical SMILES	C1NCC2=C(C1)N=CC=C2.Cl.Cl	-
InChI Key	WGEWXQCHLFFUGM-UHFFFAOYSA-N	[8]

Physical Characteristics

Property	Description	Source(s)
Appearance	Typically a light yellow to pale-brown powder or crystalline solid.	[8]*
Solubility	As a hydrochloride salt, it is expected to be soluble in water and polar protic solvents like methanol and ethanol.	-
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances like oxidizing agents. For long-term stability, store under an inert atmosphere.	[9][10]

Note: Appearance data is for the related 5,6,7,8-Tetrahydro-1,6-naphthyridine dihydrochloride isomer, a similar appearance is expected.

Structural Visualization

The molecule consists of a pyridine ring fused to a piperidine ring. The dihydrochloride salt form means that both nitrogen atoms are protonated.

Figure 1: Structure of **5,6,7,8-Tetrahydro-1,7-naphthyridine Dihydrochloride**

Spectroscopic Characterization Profile

Spectroscopic analysis is essential for structure verification and purity assessment. While specific experimental spectra for this exact compound are not readily available in public databases, a profile can be predicted based on its structure and data from analogous compounds.[11][12]

Spectroscopy	Expected Characteristics
¹ H NMR	- Aromatic Region (δ 7.0-8.5 ppm): Three distinct signals corresponding to the protons on the pyridine ring. The proton adjacent to the N1 nitrogen will be the most downfield. - Aliphatic Region (δ 2.5-4.5 ppm): Complex multiplets corresponding to the three CH₂ groups of the piperidine ring. Protons adjacent to the nitrogen atoms (C5 and C8) will be shifted downfield. - N-H Protons: Broad signals, often exchangeable with D₂O, for the N1-H and N7-H₂ protons. Their chemical shift can be highly variable depending on solvent and concentration.
¹³ C NMR	- Aromatic Region (δ 120-160 ppm): Five signals for the five sp² hybridized carbons of the pyridine ring system. - Aliphatic Region (δ 20-50 ppm): Three signals for the three sp³ hybridized carbons of the piperidine ring.
IR Spectroscopy	- N-H Stretch: Broad bands in the 3200-3400 cm⁻¹ region, characteristic of amine salts. - C=N and C=C Stretch: Sharp peaks in the 1500-1650 cm⁻¹ region, corresponding to the aromatic pyridine ring. - C-H Stretch (sp³): Peaks just below 3000 cm⁻¹, typical for the aliphatic CH₂ groups. - C-H Stretch (sp²): Peaks just above 3000 cm⁻¹, corresponding to the aromatic C-H bonds.
Mass Spec (ESI+)	The primary ion observed would be the free base [M+H] ⁺ , corresponding to the loss of the two HCl molecules. The expected m/z would be approximately 135.09.

This is a predictive guide. For definitive analysis, experimental data should be acquired and compared with these expected values.[\[13\]](#)[\[14\]](#)

Synthesis and Chemical Reactivity

The utility of a scaffold is defined by its accessibility through synthesis and its versatility in further chemical modifications.

Synthetic Pathways

Historically, the synthesis of the 5,6,7,8-tetrahydro-1,7-naphthyridine core has been challenging, often resulting in low overall yields or difficult-to-separate mixtures of isomers.[3] A significant improvement in the synthesis involves a five-step sequence starting from a commercially available 3-piperidone derivative.[3][4] This approach builds the pyridine ring onto the existing piperidine structure, offering a more controlled and higher-yielding route.

The general logic of this modern synthesis is outlined below. The causality behind this strategy is to avoid the harsh reduction of a fully aromatic 1,7-naphthyridine, which often leads to poor selectivity between the two rings.[3]

Figure 2: Modern Synthetic Strategy Workflow



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Core Reactivity and Derivatization

The structure of 5,6,7,8-tetrahydro-1,7-naphthyridine offers two primary sites for chemical modification, providing a rich platform for library synthesis.[15]

- The Aliphatic N7 Nitrogen: This secondary amine is the more basic and nucleophilic center. It readily undergoes standard amine reactions such as:
 - N-Alkylation: Reaction with alkyl halides.
 - N-Acylation: Formation of amides with acyl chlorides or anhydrides.

- Sulfonamide Formation: Reaction with sulfonyl chlorides.
- Urea/Thiourea Formation: Reaction with isocyanates or isothiocyanates.
- The Pyridine Ring (N1 and C-atoms):
 - The N1 nitrogen is significantly less basic due to its involvement in the aromatic system. It can be alkylated under more forcing conditions to form a quaternary pyridinium salt.
 - The carbon atoms of the pyridine ring are generally deactivated towards electrophilic aromatic substitution due to the electron-withdrawing nature of the N1 nitrogen. However, directed metallation or palladium-catalyzed cross-coupling reactions can be employed to functionalize the ring.

The differential reactivity between N1 and N7 is the key to selective functionalization, allowing chemists to build molecular complexity in a controlled manner.

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